

Storage and handling recommendations for Inogatran powder

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Compound of Interest

Compound Name: Inogatran

Cat. No.: B133910

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Inogatran Powder: Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage and handling of **Inogatran** powder.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Inogatran** powder?

A1: For optimal stability, it is recommended to store **Inogatran** powder at room temperature, as suggested by suppliers for shipments within the continental US; however, this may vary in other locations.[1][2][3] Always refer to the Certificate of Analysis provided by your supplier for specific storage temperature recommendations. While detailed information on humidity and light sensitivity for the powder is limited, it is best practice to store it in a cool, dry, and dark place in a tightly sealed container.

Q2: How should I store **Inogatran** stock solutions?

A2: Prepared stock solutions of **Inogatran** have different storage requirements. For short-term storage, solutions can be kept at -20°C for up to one month. For longer-term storage, it is advisable to store them at -80°C, which should maintain stability for up to six months. It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Q3: What personal protective equipment (PPE) should I use when handling **Inogatran** powder?

A3: While a specific Safety Data Sheet (SDS) with detailed PPE for **Inogatran** was not found, standard laboratory safety protocols for handling potent chemical powders should be followed. This includes:

- **Gloves:** Wear nitrile or latex gloves to prevent skin contact.
- **Eye Protection:** Use safety glasses or goggles to protect your eyes from dust particles.
- **Lab Coat:** A standard lab coat should be worn to protect your clothing.
- **Respiratory Protection:** When handling larger quantities of powder or if there is a risk of aerosolization, it is advisable to work in a fume hood and use a dust mask.

Q4: How do I properly dispose of **Inogatran** powder and contaminated materials?

A4: Unused **Inogatran** powder and any materials contaminated with it should be treated as chemical waste. Dispose of these materials in a clearly labeled, sealed container. Follow your institution's and local regulations for hazardous waste disposal.

Troubleshooting Guide

Q1: I'm having trouble dissolving the **Inogatran** powder. What can I do?

A1: If you are experiencing solubility issues with **Inogatran** powder, you can try the following:

- **Gentle Heating:** Warm the solution to 37°C to aid in dissolution.
- **Sonication:** Use an ultrasonic bath to help break up any clumps and enhance solubility.
- **Solvent Choice:** Ensure you are using a suitable solvent as recommended in the product's technical data sheet or relevant literature.

Q2: My experimental results with **Inogatran** are inconsistent. What could be the cause?

A2: Inconsistent results in assays using **Inogatran** can stem from several factors:

- **Stock Solution Stability:** Improper storage or repeated freeze-thaw cycles of your stock solution can lead to degradation of the compound. Ensure you are following the recommended storage guidelines.
- **Pipetting Accuracy:** Inaccurate pipetting, especially of small volumes, can lead to significant variations in the final concentration of **Inogatran** in your assays. Calibrate your pipettes regularly.
- **Assay Conditions:** Variations in incubation times, temperature, or reagent concentrations can affect the outcome of coagulation assays. Standardize your experimental protocol and ensure all steps are performed consistently.

Data and Protocols

In Vitro Efficacy of Inogatran

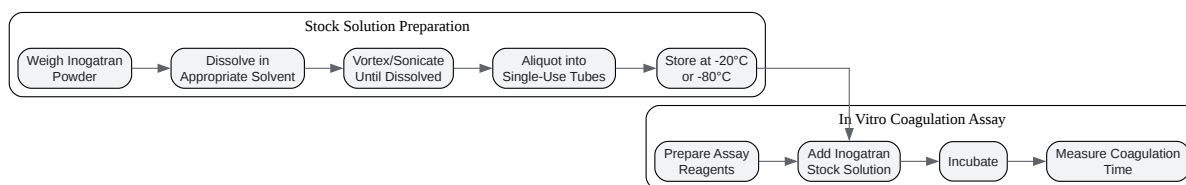
The following table summarizes the in vitro effects of **Inogatran** on key coagulation parameters.

Coagulation Parameter	Effect	Concentration for Doubling Time (Human Plasma)
Thrombin Clotting Time	Doubles	20×10^{-9} mol/l[4]
Activated Partial Thromboplastin Time (APTT)	Doubles	1.2×10^{-6} mol/l[4]
Prothrombin Time (PT)	Doubles	4×10^{-6} mol/l[4]
Thrombin-Induced Platelet Aggregation	IC ₅₀	17×10^{-9} mol/l[4]
ADP or Collagen-Induced Platelet Aggregation	No Effect	Not Applicable[4]
t-PA-Induced Fibrinolysis	No Inhibition	Up to 10×10^{-6} mol/l[4]

Storage Condition Summary

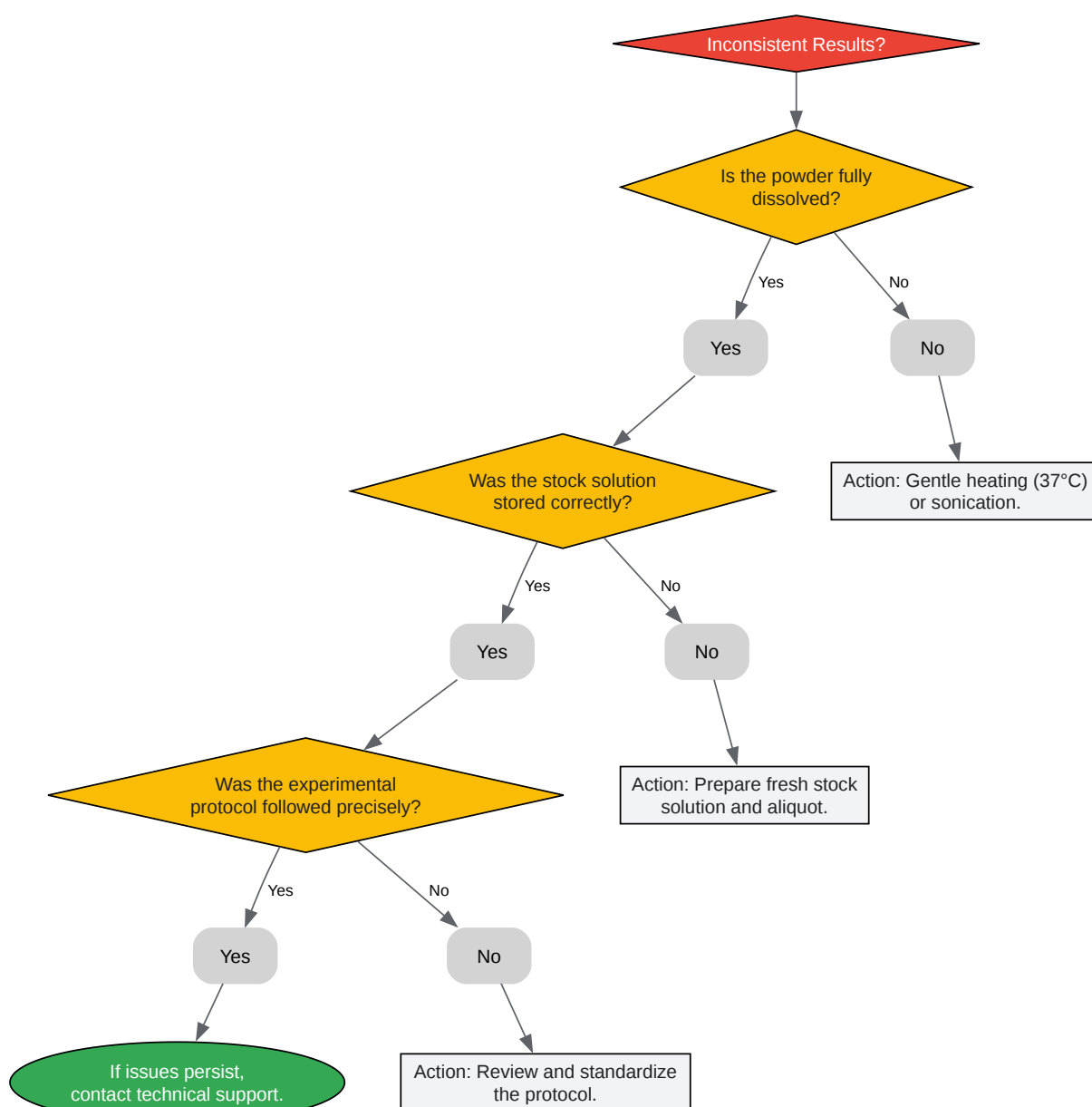
Form	Storage Temperature	Duration
Powder	Room Temperature	Refer to Certificate of Analysis
Stock Solution	-20°C	Up to 1 month
Stock Solution	-80°C	Up to 6 months

Experimental Workflow and Troubleshooting



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Caption: General workflow for preparing an **Inogatran** stock solution and its use in an in vitro coagulation assay.



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Caption: Troubleshooting logic for addressing inconsistent experimental results with **Inogatran**.

Experimental Protocol: In Vitro Thrombin Clotting Time (TCT) Assay

This protocol provides a general methodology for determining the effect of **Inogatran** on thrombin clotting time in human plasma.

Materials:

- **Inogatran** powder
- Suitable solvent (e.g., DMSO, sterile water, as per supplier's recommendation)
- Human plasma (citrated)
- Thrombin reagent
- Coagulometer

Procedure:

- Prepare **Inogatran** Stock Solution: a. Accurately weigh a precise amount of **Inogatran** powder. b. Dissolve the powder in the appropriate solvent to create a concentrated stock solution. c. If necessary, use gentle heating (37°C) or sonication to ensure complete dissolution. d. Perform serial dilutions of the stock solution to create a range of working concentrations.
- Assay Performance: a. Pre-warm the human plasma to 37°C. b. In a coagulometer cuvette, mix a specific volume of the pre-warmed plasma with a small volume of the **Inogatran** working solution or vehicle control. c. Incubate the plasma-**Inogatran** mixture for a defined period at 37°C. d. Initiate the clotting reaction by adding a standardized amount of thrombin reagent. e. The coagulometer will measure the time taken for a fibrin clot to form.
- Data Analysis: a. Record the clotting times for the control and each **Inogatran** concentration. b. Plot the clotting time against the **Inogatran** concentration to determine the dose-response relationship. c. Calculate the concentration of **Inogatran** required to double the thrombin clotting time.

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